

Personal protective equipment for handling Guvacine Hydrochloride

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Compound of Interest

Compound Name: Guvacine Hydrochloride

Cat. No.: B1672443

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Essential Safety and Handling Guide for Guvacine Hydrochloride

This guide provides comprehensive safety protocols and logistical plans for the handling and disposal of **Guvacine Hydrochloride**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure a safe laboratory environment.

Guvacine Hydrochloride is recognized as a skin, eye, and respiratory irritant.^{[1][2][3]} It is imperative to employ appropriate personal protective equipment (PPE) and follow stringent handling protocols to mitigate exposure risks.

Hazard Identification and Safety Precautions

GHS Hazard Statements:

- H315: Causes skin irritation.^{[1][2][3]}
- H319: Causes serious eye irritation.^{[1][2][3]}
- H335: May cause respiratory irritation.^{[1][2][3]}

Precautionary Statements:

- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.[1][3]
- P264: Wash skin thoroughly after handling.[1][3]
- P271: Use only outdoors or in a well-ventilated area.[3]
- P280: Wear protective gloves, eye protection, and face protection.[3]

Personal Protective Equipment (PPE)

A thorough risk assessment is necessary to determine the appropriate level of PPE required for handling **Guvacine Hydrochloride**.^[4] The following table summarizes the recommended PPE.

PPE Category	Item	Specifications and Guidelines
Hand Protection	Protective gloves	Wear two pairs of powder-free nitrile or neoprene chemotherapy gloves that meet ASTM D6978 standards. The outer glove should be removed after each task or batch. Change gloves regularly (e.g., hourly) or immediately if torn, punctured, or contaminated.[4][5][6]
Eye Protection	Safety goggles	Use safety goggles with side-shields to protect against splashes.[5]
Body Protection	Protective gown	Wear a disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs. One glove should be worn under the cuff and one over to ensure no skin is exposed.[4][5][6]
Respiratory Protection	Respirator	A suitable respirator should be used, especially in poorly ventilated areas or when dust/aerosol formation is possible. For sterile compounding of toxic drugs, a surgical N-95 respirator is recommended to provide both respiratory and splash protection.[5][7]

Operational Plan: Handling and Storage

Safe Handling Procedures:

- Work in a well-ventilated area, preferably in a designated fume hood.[5]
- Avoid the formation of dust and aerosols.[5]
- Avoid inhalation and contact with skin and eyes.[5]
- Do not eat, drink, or smoke in the handling area.[5]
- Wash hands thoroughly after handling the substance.[1]

Storage Conditions:

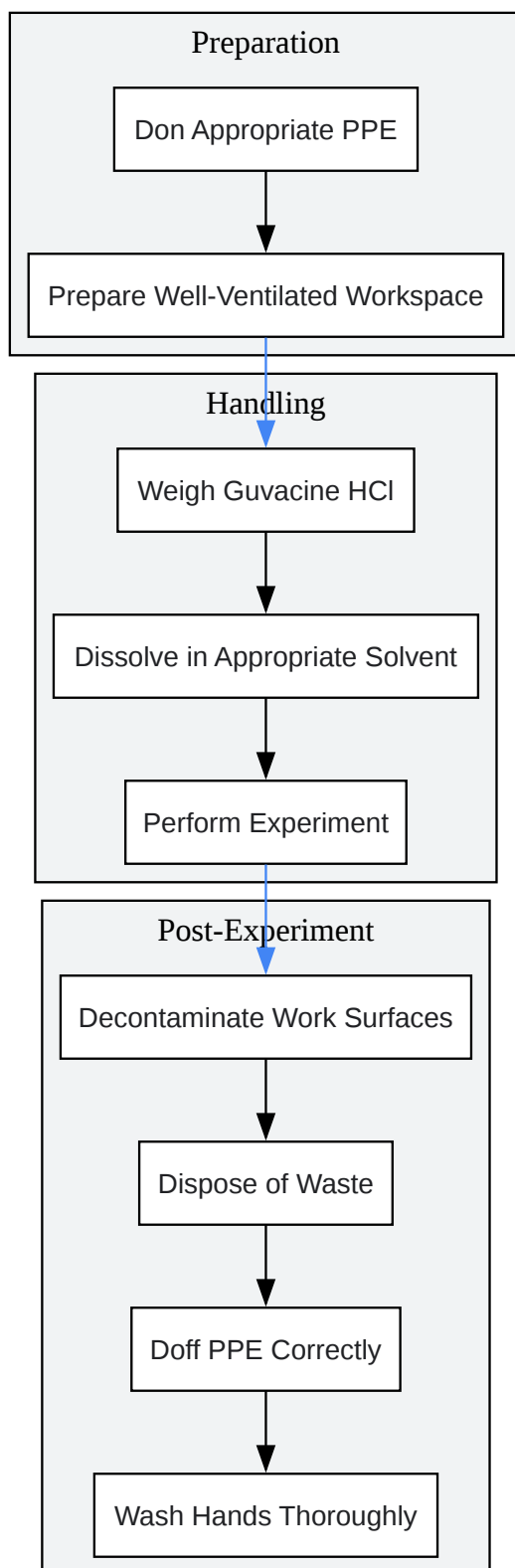
- Keep the container tightly sealed.[1]
- Store in a cool, well-ventilated area away from direct sunlight and ignition sources.[5]
- Recommended storage temperatures for the powder are -20°C for long-term (3 years) and 4°C for short-term (2 years).[8]
- When in solvent, store at -80°C for up to one year or -20°C for up to one month.[8][9]

Quantitative Data Summary

Property	Value	Source(s)
Molecular Weight	163.60 g/mol	[2] [3] [8] [10]
Purity (by HPLC)	≥98%	[8]
Solubility in Water	33 mg/mL; Soluble to 100 mM	[9]
Solubility in DMSO	16 mg/mL (97.79 mM)	[9]
Storage (Powder)	-20°C (3 years); 4°C (2 years)	[8]
Storage (in Solvent)	-80°C (1 year); -20°C (1 month)	[8] [9]
IC50 (hGAT-1)	14 μM	[9]
IC50 (rGAT-1)	39 μM	[9] [11]
IC50 (rGAT-2)	58 μM	[9] [11]
IC50 (hGAT-3)	119 μM	[9]
IC50 (rGAT-3)	378 μM	[9] [11]
IC50 (hBGT-1)	1870 μM	

Experimental Workflow for Handling Guvacine Hydrochloride

The following diagram outlines the standard operating procedure for the safe handling of **Guvacine Hydrochloride** in a laboratory setting.



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Standard Operating Procedure for Handling **Guvacine Hydrochloride**.

Emergency and Disposal Plan

Accidental Release Measures: In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[5]

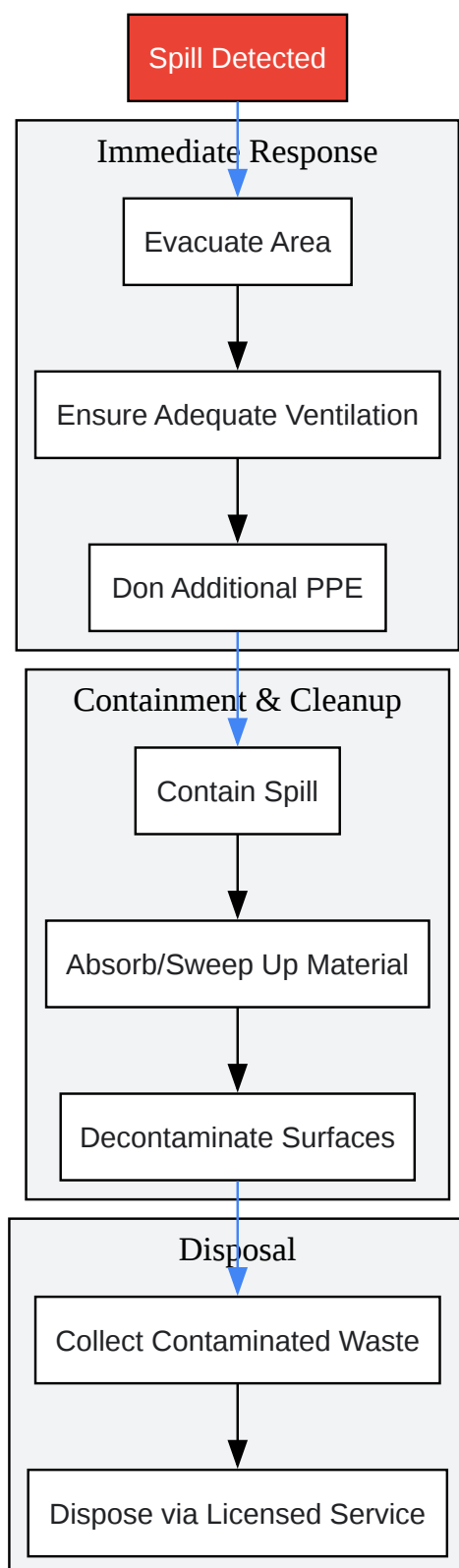
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[5]
- Cleanup: For solutions, absorb with a liquid-binding material such as diatomite. For powders, sweep up and shovel without creating dust.[3][5]
- Decontamination: Scrub surfaces and equipment with alcohol.[5]
- Disposal: Collect all contaminated materials in a suitable, closed container for disposal according to regulations.[3]

First-Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water for several minutes, removing contact lenses if present. Seek prompt medical attention.[5]
- Skin Contact: Rinse skin thoroughly with plenty of water and soap. Remove contaminated clothing and seek medical advice.[1][5]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR) but avoid mouth-to-mouth resuscitation.[5]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[5]

Logical Workflow for a Guvacine Hydrochloride Spill

This diagram provides a step-by-step guide for responding to a spill of **Guvacine Hydrochloride**.



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